

Application Notes and Protocols: 3-Methylsulfolane in Green Chemistry

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Compound of Interest

Compound Name: 3-Methylsulfolane

Cat. No.: B1582511

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These application notes provide a comprehensive overview of **3-Methylsulfolane**, a polar aprotic solvent, and its applications within the framework of green and sustainable chemistry. This document details its physicochemical properties, its role in key chemical processes, and protocols for its use, handling, and recovery.

Introduction to 3-Methylsulfolane

3-Methylsulfolane (CAS No. 872-93-5) is a five-membered heterocyclic organosulfur compound, specifically a cyclic sulfone.^[1] It is a derivative of sulfolane, featuring a methyl group on the carbon ring. At room temperature, it is a colorless to light yellow liquid.^{[1][2]} Its key characteristics, such as a high boiling point, low volatility, high polarity, and excellent thermal and oxidative stability, make it a solvent of interest for various industrial and laboratory applications, particularly in the pharmaceutical and petrochemical sectors.^{[1][3]}

From a green chemistry perspective, **3-Methylsulfolane** presents several advantageous properties. Its low vapor pressure reduces fugitive emissions and worker exposure, aligning with the principle of preventing pollution. Its stability allows for operation over a wide range of reaction conditions and facilitates its recovery and recycling, which addresses the principles of using auxiliary substances safely and designing for energy efficiency.^{[1][4]} However, it is important to note the evolving safety profile of sulfolane-based solvents, which requires careful handling and risk assessment.^{[4][5]}

Physicochemical and Safety Data

A summary of key quantitative data for **3-Methylsulfolane** is presented below, providing a basis for its use in experimental design.

Table 1: Physicochemical Properties of **3-Methylsulfolane**

Property	Value	Reference(s)
CAS Number	872-93-5	[5] [6]
Molecular Formula	C ₅ H ₁₀ O ₂ S	[6]
Molecular Weight	134.19 g/mol	[6]
Appearance	Colorless to light yellow liquid	[1] [3]
Melting Point	0.5 °C	[2]
Boiling Point	278.9 °C at 760 mmHg; 104 °C at 3 mmHg	[2] [3]
Density	1.20 g/cm ³	[2] [3]
Vapor Pressure	0.885 Pa at 25 °C	[2]
Water Solubility	1000 g/L at 20 °C	[2]
Flash Point	163 °C	[7]

| LogP | -0.4 at 20 °C |[\[2\]](#) |

Table 2: GHS Hazard and Safety Information

Hazard Statement	Code	Description	Reference(s)
Acute Toxicity, Oral	H301	Toxic if swallowed	[5]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[5]

| Specific Target Organ Toxicity | H373 | May cause damage to organs through prolonged or repeated exposure [\[5\]](#) |

Green Chemistry Profile & Solvent Comparison

The utility of a solvent in green chemistry is often assessed by comparing its properties to those of more traditional, often hazardous, solvents. While **3-Methylsulfolane** offers benefits, a balanced view is necessary. Its parent compound, sulfolane, has been noted for potential reproductive toxicity and has faced reclassification in some solvent selection guides from "recommended" to "hazardous".[\[4\]](#)

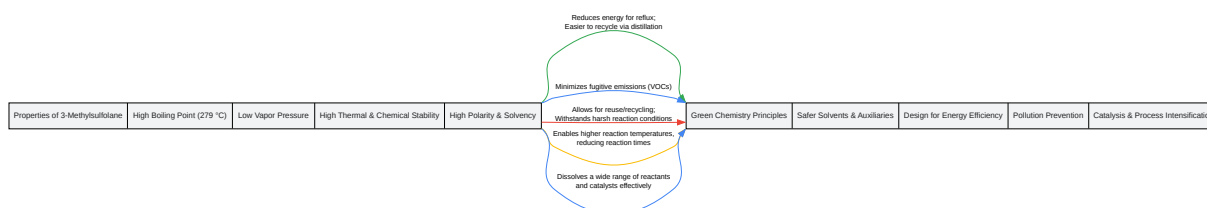
Table 3: Comparative Analysis of **3-Methylsulfolane** with Common Solvents

Property	3-Methylsulfolane	N,N-Dimethylformamide (DMF)	Toluene	2-Methyltetrahydrofuran (2-MeTHF)
Boiling Point (°C)	278.9	153	111	80
Source	Petroleum	Petroleum	Petroleum	Renewable (e.g., corncobs) [8]
Key Hazards	Toxic (oral), Eye Irritant, Organ Damage (repeated exposure) [5]	Reproductive Toxin, Irritant	Flammable, Neurotoxin, Reproductive Toxin	Flammable, Forms Peroxides
Volatility	Low	High	High	High

| Recyclability | High (due to stability and high boiling point) | Moderate | Moderate | Moderate |

Logical Relationship: Green Chemistry Attributes of **3-Methylsulfolane**

The following diagram illustrates how the intrinsic properties of **3-Methylsulfolane** align with key principles of green chemistry.



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Caption: Properties of **3-Methylsulfolane** and their relation to green chemistry principles.

Application: Aromatic Hydrocarbon Extraction

A primary industrial application for sulfolane-type solvents is the liquid-liquid extraction of aromatic compounds (benzene, toluene, xylenes) from hydrocarbon mixtures like reformat.[9] The high selectivity and solvency of **3-Methylsulfolane** for aromatics allow for their efficient separation from aliphatic hydrocarbons.[9][10]

This generalized protocol describes a lab-scale liquid-liquid extraction to separate toluene from a heptane/toluene mixture using **3-Methylsulfolane**.

Materials:

- Feed solution: 20% (v/v) Toluene in n-Heptane
- Solvent: **3-Methylsulfolane** (purity >98%)
- Separatory funnel (250 mL)

- Beakers and graduated cylinders
- Rotary evaporator
- Gas chromatograph (GC) for analysis

Procedure:

- **Mixing:** Add 50 mL of the heptane/toluene feed solution and 100 mL of **3-Methylsulfolane** to a 250 mL separatory funnel. (This represents a 2:1 solvent-to-feed ratio).
- **Extraction:** Stopper the funnel and shake vigorously for 2-3 minutes, periodically venting to release pressure.
- **Phase Separation:** Clamp the separatory funnel to a ring stand and allow the layers to separate for 15-20 minutes. The denser, solvent-rich phase (extract) will be at the bottom, containing the dissolved toluene. The upper layer is the raffinate, primarily heptane.
- **Separation:** Carefully drain the lower extract phase into a clean, dry beaker. Drain the upper raffinate phase into a separate beaker.
- **Analysis (Optional):** Analyze samples of the initial feed, the extract phase, and the raffinate phase by GC to determine the concentration of toluene and heptane in each, thereby calculating the extraction efficiency.
- **Solvent Recovery (Extract Phase):** Transfer the extract phase to a round-bottom flask. Set up a simple distillation or use a rotary evaporator to separate the more volatile toluene from the high-boiling **3-Methylsulfolane**. The recovered **3-Methylsulfolane** can be reused.
- **Solvent Recovery (Raffinate Phase):** The raffinate phase may contain small amounts of dissolved solvent. This can be removed by a water wash. Add 20 mL of deionized water to the raffinate, shake, allow to separate, and remove the aqueous layer. The solvent can then be recovered from the water by distillation.[\[11\]](#)

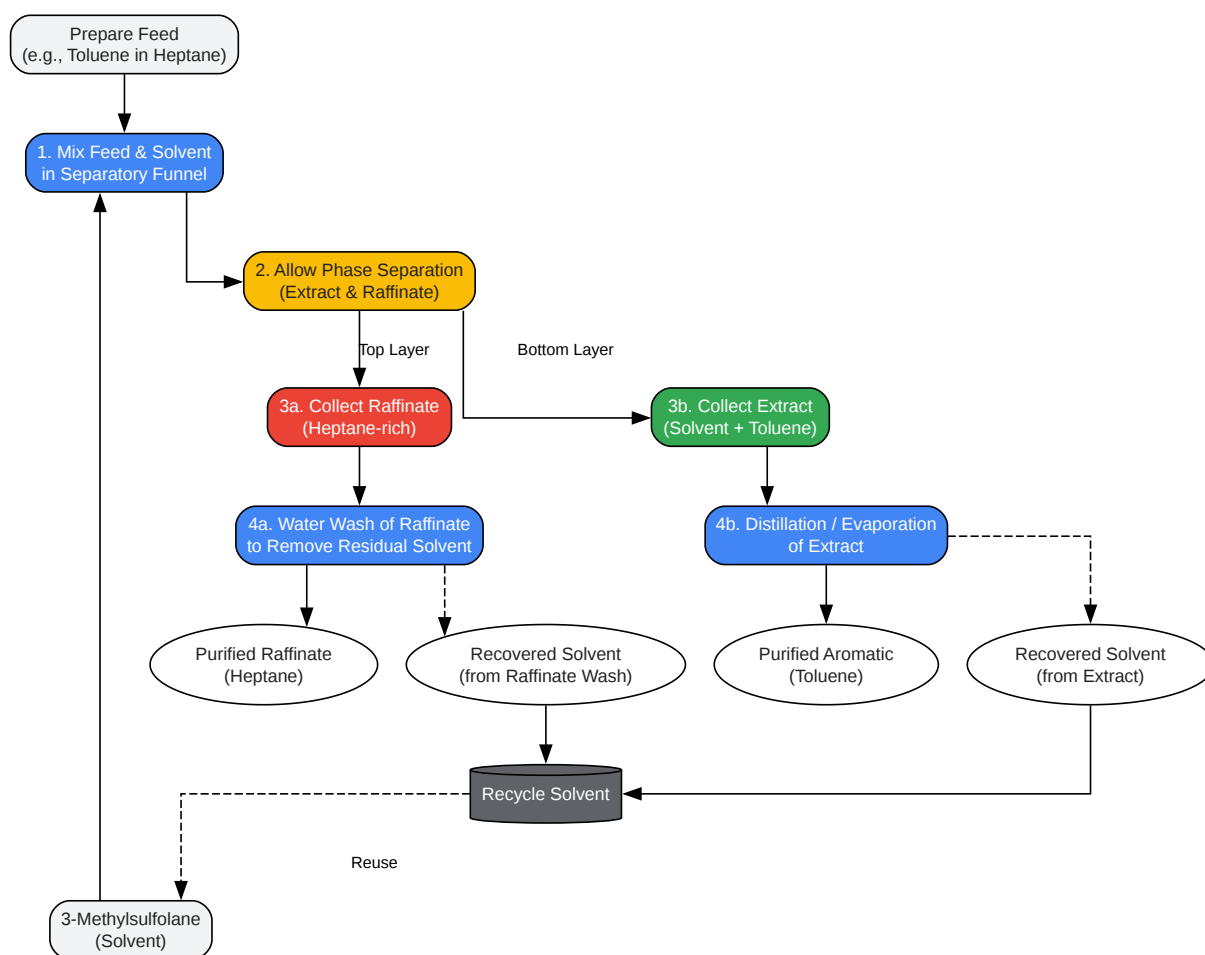
Safety Precautions:

- Conduct all procedures in a well-ventilated fume hood.[\[12\]](#)

- Wear appropriate personal protective equipment (PPE), including safety goggles, nitrile gloves, and a lab coat.[\[7\]](#)
- Avoid inhalation of vapors and direct contact with skin and eyes.[\[7\]](#)
- Consult the Safety Data Sheet (SDS) for **3-Methylsulfolane** before use.[\[7\]](#)[\[12\]](#)

Experimental Workflow: Liquid-Liquid Aromatic Extraction

The following diagram outlines the key steps in the lab-scale aromatic extraction and solvent recovery process.



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